

A Comparative Guide to the Physicochemical Properties of C8 Alcohol Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethyl-4-methylpentan-1-ol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the key physicochemical properties of various C8 alcohol isomers. Understanding these properties is crucial for applications ranging from solvent selection in chemical synthesis to formulation development in the pharmaceutical industry. The data presented herein is compiled from various scientific sources and is intended to be a valuable resource for professionals in research and development.

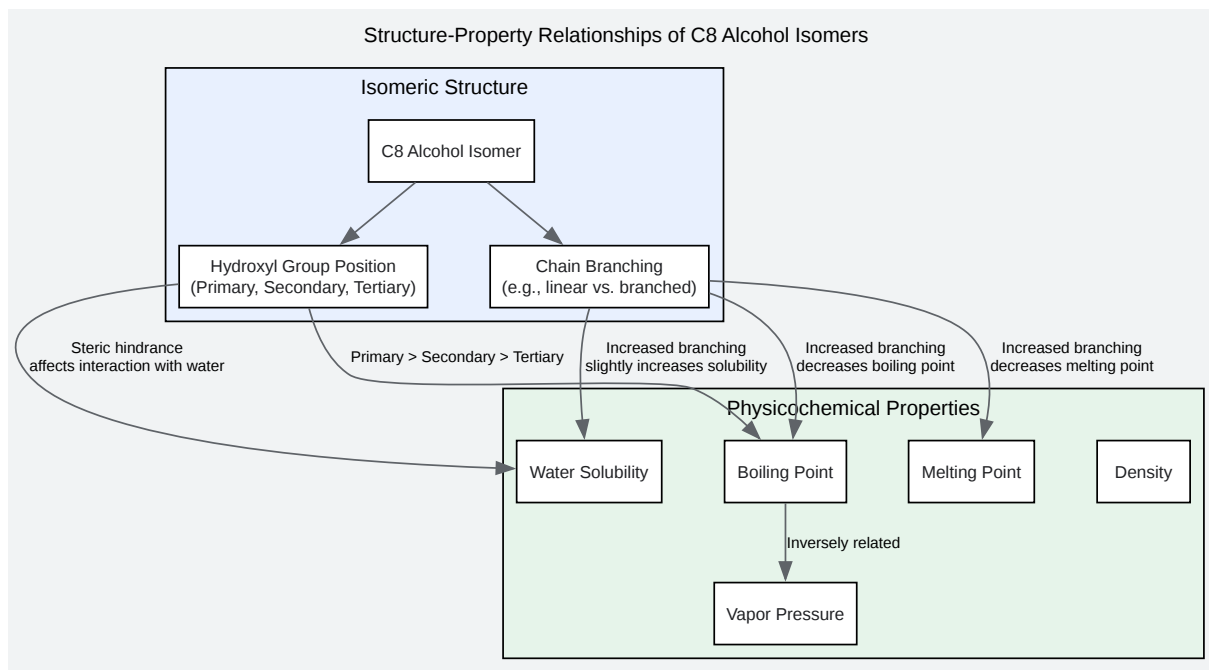
Structure-Property Relationships of C8 Alcohol Isomers

The arrangement of carbon atoms and the position of the hydroxyl (-OH) group within C8 alcohol isomers significantly influence their physical and chemical characteristics. Key structural factors include:

- **Chain Branching:** Increased branching in the carbon chain generally leads to a more compact, spherical molecular shape. This reduces the surface area available for intermolecular van der Waals forces, resulting in lower boiling points and melting points compared to their straight-chain counterparts.
- **Position of the Hydroxyl Group:** The location of the -OH group determines whether the alcohol is primary, secondary, or tertiary. This affects the degree of hydrogen bonding and steric hindrance around the hydroxyl group.

- Primary alcohols (e.g., 1-octanol) tend to have the highest boiling points among isomers due to the exposed position of the -OH group, which facilitates strong intermolecular hydrogen bonding.
- Secondary alcohols (e.g., 2-octanol, 3-octanol, 4-octanol) exhibit intermediate boiling points.
- Tertiary alcohols (e.g., 2,3-dimethyl-2-hexanol, 3-ethyl-3-pentanol) have the most sterically hindered hydroxyl groups, leading to weaker hydrogen bonding and consequently the lowest boiling points among the isomers.
- Water Solubility: The hydrophilic -OH group allows for hydrogen bonding with water molecules, imparting some degree of water solubility. However, the hydrophobic eight-carbon chain is the dominant factor, making all C8 alcohol isomers sparingly soluble in water. Increased branching can slightly increase water solubility due to the more compact structure, which disrupts the water lattice to a lesser extent than a linear chain.

The following diagram illustrates the logical relationship between the isomeric structure of C8 alcohols and their key physicochemical properties.



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Caption: Relationship between C8 alcohol isomeric structure and physicochemical properties.

Quantitative Data Comparison

The following tables summarize the key physicochemical properties of a selection of C8 alcohol isomers. All data is presented at standard conditions unless otherwise noted.

Table 1: Boiling Point, Melting Point, and Density of C8 Alcohol Isomers

Isomer Name	IUPAC Name	Structure Type	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 20°C)
1-Octanol	octan-1-ol	Primary, Linear	195	-16	0.824
2-Octanol	octan-2-ol	Secondary, Linear	179	-38.6	0.819
3-Octanol	octan-3-ol	Secondary, Linear	173-175[1]	-45[2]	0.817-0.824[1]
4-Octanol	octan-4-ol	Secondary, Linear	174-176[3]	-41[3]	0.818[3]
2-Ethyl-1-hexanol	2-ethylhexan-1-ol	Primary, Branched	183-185	-76	0.833
2-Methyl-1-heptanol	2-methylheptan-1-ol	Primary, Branched	176	-112	0.799
2,3-Dimethyl-2-hexanol	2,3-dimethylhexan-2-ol	Tertiary, Branched	150.5[4]	-	0.821[4]
2,4-Dimethyl-3-hexanol	2,4-dimethylhexan-3-ol	Secondary, Branched	163.5[5]	-61.15 (estimate)[5]	0.817[5]
2,2-Dimethyl-3-hexanol	2,2-dimethylhexan-3-ol	Secondary, Branched	174-175[6]	-4[6]	0.82[6]
3-Ethyl-3-pentanol	3-ethylpentan-3-ol	Tertiary, Branched	141-143[7]	-	0.845-0.846[7]
2,4,4-Trimethyl-2-pentanol	2,4,4-trimethylpentan-2-ol	Tertiary, Branched	146	-20	0.819

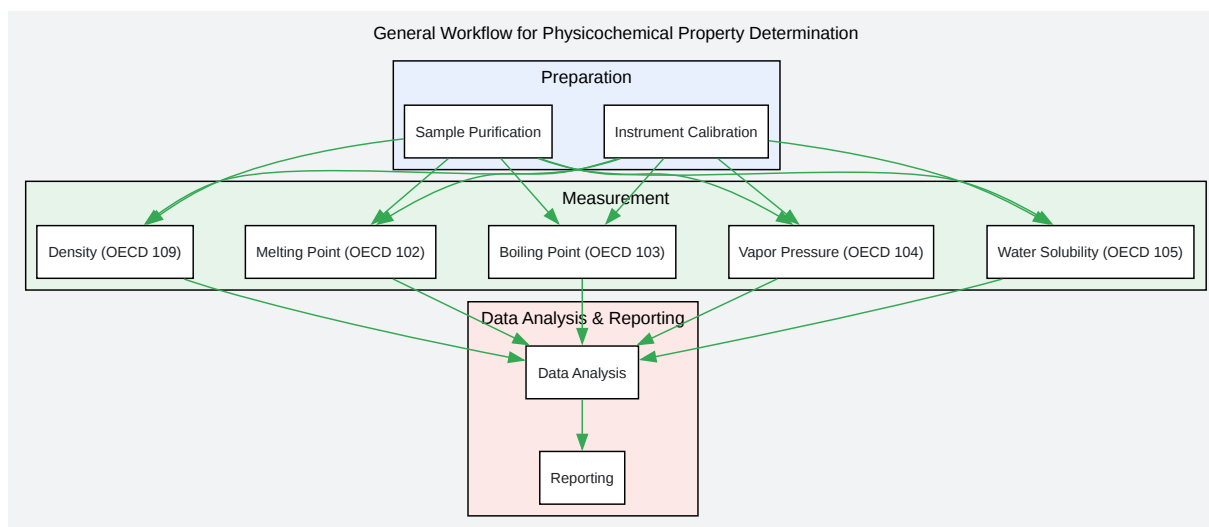
Table 2: Water Solubility and Vapor Pressure of C8 Alcohol Isomers

Isomer Name	Water Solubility (g/L at 25°C)	Vapor Pressure (mmHg at 25°C)
1-Octanol	0.54	0.08
2-Octanol	1.12	0.24
3-Octanol	1.5[2]	~1 (at 20°C)[2]
4-Octanol	Insoluble[3]	0.284[3]
2-Ethyl-1-hexanol	0.7	0.05
2-Methyl-1-heptanol	-	0.284 (estimate)[8]
2,3-Dimethyl-2-hexanol	-	1.45[4]
2,4-Dimethyl-3-hexanol	-	0.7[5]
2,2-Dimethyl-3-hexanol	Almost insoluble[6]	-
3-Ethyl-3-pentanol	16.8[7]	1.806 (estimate)[7]
2,4,4-Trimethyl-2-pentanol	-	-

Experimental Protocols

The determination of the physicochemical properties listed above is guided by internationally recognized standards, such as the OECD Guidelines for the Testing of Chemicals. These guidelines ensure data quality and comparability across different laboratories.

Workflow for Physicochemical Property Determination



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Caption: General workflow for determining key physicochemical properties of chemicals.

1. Boiling Point Determination (OECD Guideline 103)[8][9][10]

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.
- Methods:
 - Ebulliometer: A device that measures the boiling point of a liquid by heating it to its boiling point and measuring the temperature of the vapor.
 - Dynamic Method: The substance is heated, and the temperature at which boiling occurs is recorded. The vapor pressure can also be determined at different temperatures using this method.

- Distillation Method: The boiling range of a substance is determined by distillation.
- Siwoloboff's Method: A small amount of the substance is heated in a capillary tube, and the temperature at which a continuous stream of bubbles emerges is recorded.
- Photocell Detection and Thermal Analysis (DTA/DSC): These methods can determine both boiling and melting points by detecting the thermal changes associated with phase transitions.

2. Vapor Pressure Determination (OECD Guideline 104)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Principle: Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature in a closed system.
- Methods:
 - Dynamic Method (Cottrell's Method): Measures the boiling point at different pressures.
 - Static Method: The pressure of the vapor in equilibrium with the substance is measured directly in a closed system at a constant temperature.
 - Isoteniscope Method: A specific type of static method that uses a U-tube manometer to measure the vapor pressure.
 - Effusion Methods (Knudsen Cell, Vapor Pressure Balance, Isothermal Thermogravimetry): Measure the rate of effusion of a vapor through a small orifice into a vacuum.
 - Gas Saturation Method: A stream of inert gas is passed through or over the substance at a known rate, and the amount of substance transported by the gas is determined.

3. Water Solubility Determination (OECD Guideline 105)[\[2\]](#)[\[4\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Principle: Water solubility is the maximum concentration of a substance that can be dissolved in water at a given temperature.
- Methods:

- **Flask Method:** A supersaturated solution is prepared and allowed to equilibrate. The concentration of the dissolved substance in the aqueous phase is then determined analytically. This method is suitable for substances with solubilities above 10 mg/L.
- **Column Elution Method:** Water is passed through a column packed with the test substance, and the concentration of the substance in the eluate is measured. This method is suitable for substances with solubilities below 10 mg/L.

4. Density of Liquids Determination (OECD Guideline 109)[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[7\]](#)

- **Principle:** Density is the mass of a substance per unit volume.
- **Methods:**
 - **Hydrometer:** A calibrated float is immersed in the liquid, and the density is read from the scale at the point where the liquid surface meets the stem.
 - **Hydrostatic Balance:** The density is determined by weighing a body of known volume in air and then in the liquid.
 - **Oscillating Densimeter:** The natural frequency of oscillation of a U-shaped tube filled with the liquid is measured, which is related to the density of the liquid.
 - **Pycnometer:** A flask of a known volume is weighed empty, then filled with the liquid and weighed again.

5. Melting Point/Melting Range Determination (OECD Guideline 102)[\[5\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- **Principle:** The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure.
- **Methods:**
 - **Capillary Tube Method:** A small amount of the powdered substance in a capillary tube is heated, and the temperature range over which melting occurs is observed.
 - **Hot Stage Microscope:** The melting process is observed under a microscope equipped with a heated stage.

- Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA): These techniques measure the heat flow to or from a sample as a function of temperature, allowing for the precise determination of the melting point.

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- To cite this document: BenchChem. [A Comparative Guide to the Physicochemical Properties of C8 Alcohol Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200053#physicochemical-properties-of-c8-alcohol-isomers]

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